

An In-depth Technical Guide to the Nuclear Structure of Tin-120 (^{120}Sn)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tin-120*

Cat. No.: *B083160*

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Tin-120 (^{120}Sn) is a stable isotope of significant interest in nuclear physics. Comprising 50 protons and 70 neutrons, its structure is fundamentally influenced by the "magic number" of protons, which results in a filled proton shell and confers notable stability.^{[1][2]} This guide provides a comprehensive technical overview of the nuclear structure of ^{120}Sn , detailing its fundamental properties, the theoretical frameworks used to describe it, and the experimental methodologies employed in its characterization. Quantitative data are presented in tabular format, and key concepts and workflows are illustrated with diagrams generated using the DOT language.

Core Nuclear Properties of Tin-120

The fundamental characteristics of the ^{120}Sn nucleus have been determined through numerous experimental and theoretical investigations. It is the most abundant stable isotope of tin, accounting for nearly a third of the element's natural occurrence.^{[3][4]} Its ground state has a spin of 0 and positive parity (0+).^{[5][6]}

Table 1: Quantitative Nuclear Data for **Tin-120** (^{120}Sn)

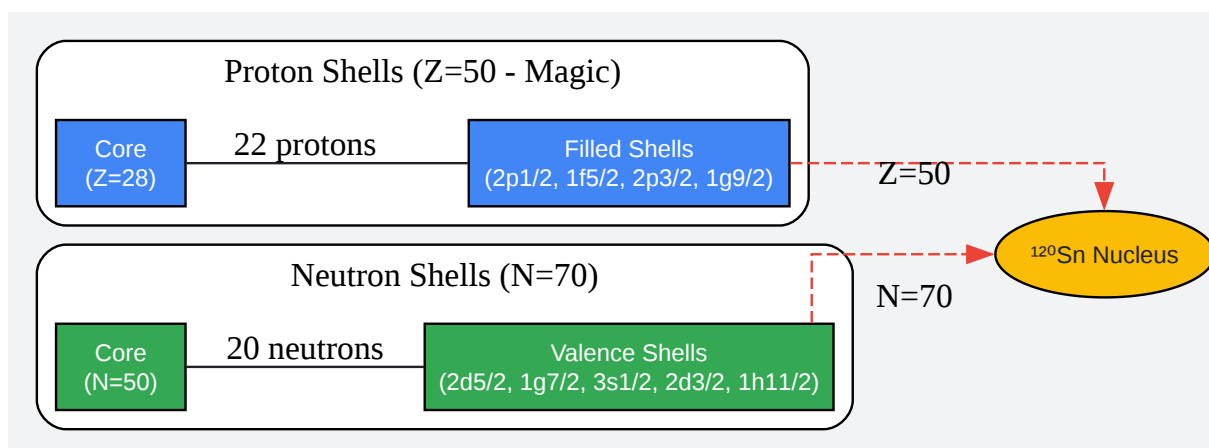
Property	Value	Units
Proton Number (Z)	50	-
Neutron Number (N)	70	-
Mass Number (A)	120	-
Isotopic Mass	119.902202(6)	u
Mass Excess	-91.09825	MeV
Nuclear Binding Energy	1020.53897662	MeV
Binding Energy per Nucleon	8.504548	MeV
Nuclear Spin and Parity	0+	-
Charge Radius	4.6519(21)	fm
Natural Abundance	32.58(9)	%
Half-life	Stable	-

Data sourced from ChemLin and other isotopic data collections.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Theoretical Framework: The Nuclear Shell Model

The structure of the ^{120}Sn nucleus is exceptionally well-described by the Nuclear Shell Model. This model posits that nucleons (protons and neutrons) occupy discrete energy levels, or shells, within the nucleus, analogous to electron shells in atoms.[\[8\]](#) Nuclei with filled proton or neutron shells exhibit enhanced stability. The numbers of nucleons corresponding to filled shells are termed "magic numbers."

For Tin ($Z=50$), the 50 protons completely fill the major proton shells up to the $1g_{9/2}$ orbital. This "magic" proton number is a primary reason for the large number of stable tin isotopes.[\[1\]](#)[\[2\]](#) The 70 neutrons of ^{120}Sn progressively fill the neutron shells beyond the magic number of 50. The stability and $0+$ spin-parity of ^{120}Sn are direct consequences of this shell structure, where all protons and neutrons are paired up.[\[9\]](#)



[Click to download full resolution via product page](#)

Fig 1: ^{120}Sn Nuclear Shell Model representation.

Experimental Protocols for Structural Analysis

The properties and structure of the ^{120}Sn nucleus are elucidated through a variety of experimental techniques. These methods probe different aspects of the nucleus, from its size and shape to its excited states.

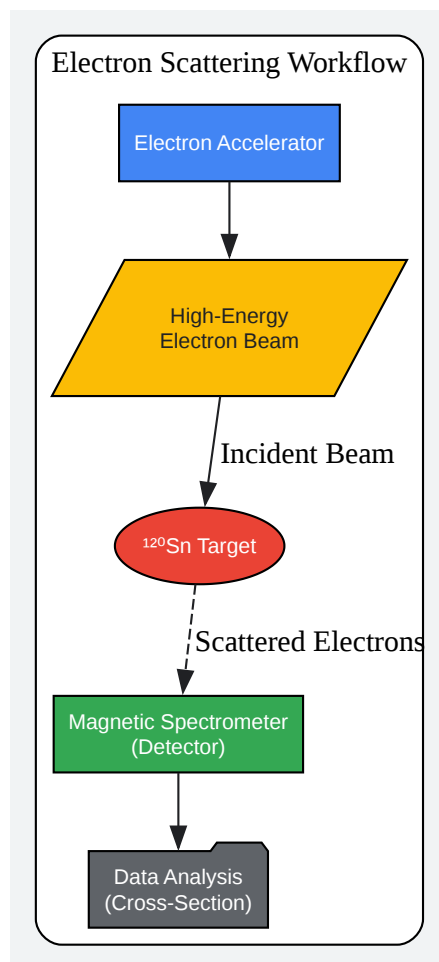
Electron Scattering

Electron scattering is a powerful technique for determining the charge distribution and radius of a nucleus.^[10] High-energy electrons are used as probes because they do not interact via the strong nuclear force, and their interaction is well understood through quantum electrodynamics (QED).

Methodology:

- **Beam Production:** A beam of high-energy electrons is generated and accelerated to energies typically in the range of hundreds of MeV.
- **Target Interaction:** The electron beam is directed onto a thin foil target of enriched ^{120}Sn .
- **Scattering and Detection:** Electrons scatter elastically from the nuclei. The scattered electrons are detected at various angles by a magnetic spectrometer, which measures their momentum and scattering angle.

- **Cross-Section Analysis:** The differential cross-section (the probability of scattering at a given angle) is measured. By analyzing the diffraction pattern of the scattered electrons, the Fourier transform of the nuclear charge distribution can be determined, yielding a precise value for the charge radius.[11][12] The Relativistic Convergent Close-Coupling (RCCC) method is a theoretical approach used to calculate scattering cross-sections for comparison with experimental data.[13]



[Click to download full resolution via product page](#)

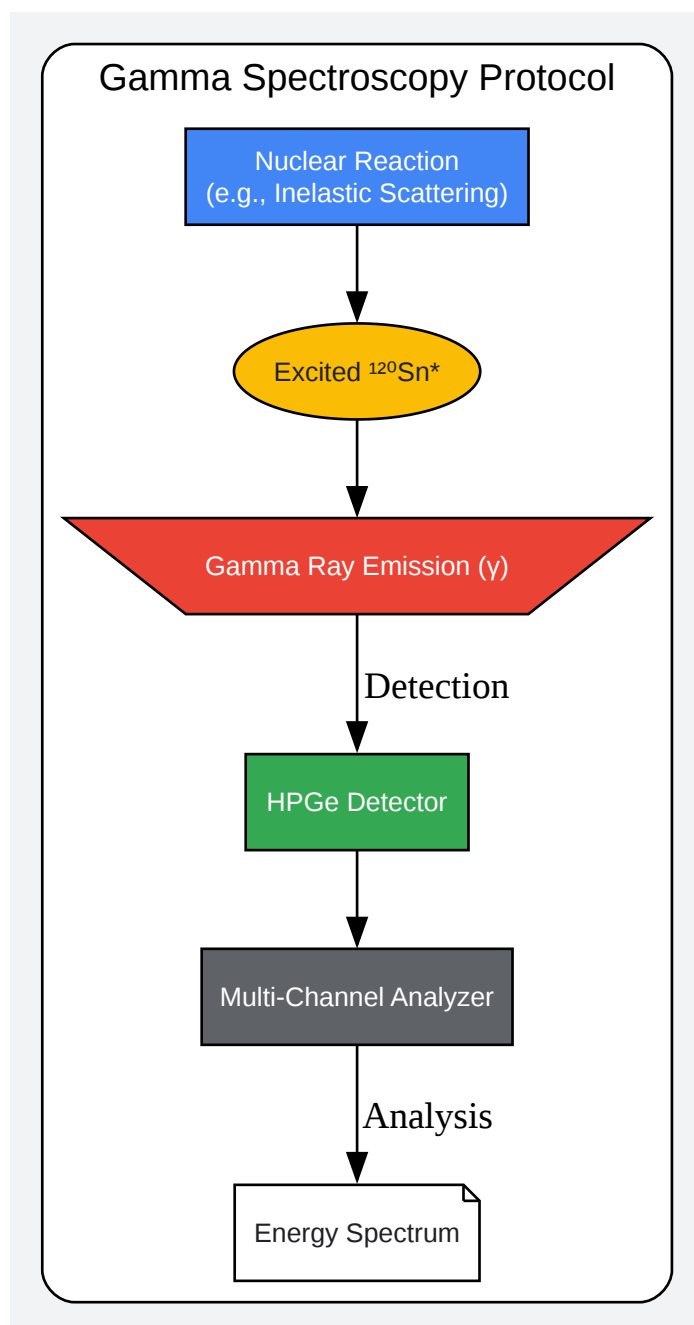
Fig 2: Workflow for an electron scattering experiment.

Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is essential for studying the excited states of nuclei.[14] When a nucleus is excited, it de-excites by emitting gamma rays of specific energies corresponding to the energy differences between its nuclear levels.

Methodology:

- **Excitation:** The ^{120}Sn nucleus is excited from its ground state. This can be achieved through various nuclear reactions, such as inelastic neutron scattering or alpha-particle induced reactions (e.g., $^{118}\text{Sn}(\alpha, 2n\gamma)$).[\[15\]](#)
- **Gamma-Ray Emission:** The excited nucleus rapidly de-excites, emitting one or more gamma-ray photons.
- **Detection:** These gamma rays are detected by high-resolution detectors, most commonly High-Purity Germanium (HPGe) detectors.[\[16\]](#) The detector absorbs the gamma-ray energy, producing a signal proportional to that energy.
- **Spectrum Analysis:** The signals are processed to produce a gamma-ray energy spectrum. Peaks in the spectrum correspond to specific gamma-ray energies. By analyzing the energies and intensities of these peaks, a detailed level scheme of the nucleus, including the energy, spin, and parity of its excited states, can be constructed.[\[17\]](#)[\[18\]](#)



[Click to download full resolution via product page](#)

Fig 3: Experimental setup for gamma-ray spectroscopy.

Nuclear Reactions

Specific nuclear reactions are used to study the structure of ¹²⁰Sn by adding or removing nucleons and observing the resulting states. For example, the (p,d) reaction, where a proton

strikes a nucleus and a deuteron is ejected, is used to study neutron-hole states.[19] Reactions like $(\alpha, 2n\gamma)$ are used to populate high-spin states.[15]

Methodology:

- **Projectile Beam:** A beam of particles (e.g., protons, alpha particles) is accelerated to a specific energy.
- **Target Interaction:** The beam impinges on a ^{120}Sn target.
- **Ejectile Detection:** The outgoing particles (e.g., deuterons, neutrons) are detected, and their energies and angles are measured.
- **Coincidence Measurement:** Often, gamma rays emitted from the resulting nucleus are measured in coincidence with the ejected particles. This allows for precise identification of the final nuclear state.
- **Structural Inference:** By applying the principles of reaction theory and conservation laws, information about the energy levels, spin, parity, and spectroscopic factors of the final nucleus can be deduced.

Conclusion

The nuclear structure of **Tin-120** is a prime example of the principles of the Nuclear Shell Model. Its stability and ground-state properties are a direct result of its magic proton number of 50. A robust body of knowledge about this nucleus has been established through decades of experimental work employing techniques such as electron scattering, gamma-ray spectroscopy, and a variety of nuclear reactions. This guide has provided a technical summary of its core properties and the experimental protocols used to measure them, serving as a foundational reference for researchers in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tin - Wikipedia [en.wikipedia.org]
- 2. Isotopes of tin - Wikipedia [en.wikipedia.org]
- 3. Tin-120 | Sn | CID 25195421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. buyisotope.com [buyisotope.com]
- 5. Tin-120 - isotopic data and properties [chemlin.org]
- 6. Tin Isotopes - List and Properties [chemlin.org]
- 7. Isotope data for tin-120 in the Periodic Table [periodictable.com]
- 8. physicsworld.com [physicsworld.com]
- 9. Nuclear shell model - Wikipedia [en.wikipedia.org]
- 10. Electron scattering - Wikipedia [en.wikipedia.org]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. Electron scattering from neutral tin atoms and doubly-charged tin ions [inis.iaea.org]
- 14. theremino.com [theremino.com]
- 15. researchgate.net [researchgate.net]
- 16. indico.ictp.it [indico.ictp.it]
- 17. www-pub.iaea.org [www-pub.iaea.org]
- 18. Overview on Spectral Analysis Techniques for Gamma Ray Spectrometry , Nuclear Science, Science Publishing Group [sciencepublishinggroup.com]
- 19. A STUDY OF THE NUCLEAR STRUCTURE OF THE ODD TIN ISOTOPES BY MEANS OF THE (p,d) REACTION. (Journal Article) | OSTI.GOV [osti.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Nuclear Structure of Tin-120 (^{120}Sn)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083160#nuclear-structure-of-tin-120]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com